

Preparing a Stock Solution of RU 59063: An Application Note and Protocol

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Compound of Interest

Compound Name: RU 59063

Cat. No.: B1680189

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the preparation of a stock solution of **RU 59063**, a nonsteroidal antiandrogen. The information is intended to ensure accurate and reproducible experimental results.

Introduction to RU 59063

RU 59063 is a high-affinity ligand for the androgen receptor (AR), functioning as a nonsteroidal antiandrogen. Its chemical and physical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₇ H ₁₈ F ₃ N ₃ O ₂ S
Molecular Weight	385.4 g/mol
CAS Number	155180-53-3

Preparing the RU 59063 Stock Solution

A common solvent for **RU 59063** is Dimethyl Sulfoxide (DMSO). While specific solubility data for **RU 59063** is not readily available, a concentration of up to 100 mM in DMSO is a reasonable starting point based on the solubility of similar compounds.

Materials Required:

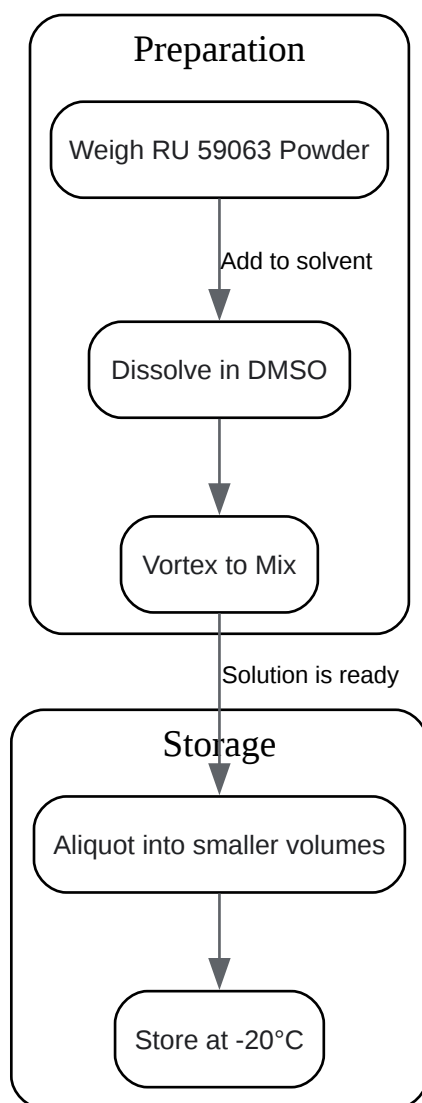
- **RU 59063** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Protocol:

- Determine the required amount of **RU 59063**: To prepare a 10 mM stock solution in 1 mL of DMSO, you will need 3.854 mg of **RU 59063**. The calculation is as follows:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 385.4 \text{ g/mol} = 0.003854 \text{ g} = 3.854 \text{ mg}$
- Weigh the **RU 59063**: Carefully weigh out the calculated amount of **RU 59063** powder using an analytical balance.
- Dissolve in DMSO: Add the weighed **RU 59063** to the appropriate volume of DMSO in a sterile tube.
- Ensure complete dissolution: Vortex the solution until the **RU 59063** is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **RU 59063** stock solution.

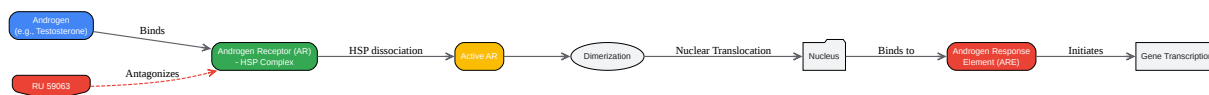


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Caption: Workflow for **RU 59063** stock solution preparation.

Mechanism of Action: Androgen Receptor Signaling Pathway

RU 59063 exerts its effects by acting as an antagonist to the androgen receptor. The androgen receptor signaling pathway is a critical pathway in various physiological and pathological processes. The diagram below provides a simplified overview of this pathway.



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Caption: Simplified Androgen Receptor Signaling Pathway.

Safety and Handling

RU 59063 is a potent compound and should be handled with care. Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Work in a well-ventilated area, preferably in a chemical fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water. Consult the material safety data sheet (MSDS) for complete safety information.

Disclaimer: This protocol is intended for research use only. The provided information is based on general laboratory practices and data for similar compounds. Researchers should always consult the specific product information sheet and relevant literature for the most accurate and up-to-date information.

- To cite this document: BenchChem. [Preparing a Stock Solution of RU 59063: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1680189#preparing-ru-59063-stock-solution\]](https://www.benchchem.com/product/b1680189#preparing-ru-59063-stock-solution)

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